

protocols for trifluoromethylation reactions using related compounds

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Compound of Interest

Compound Name: 1-Fluoro-2,4-bis(trifluoromethyl)benzene

Cat. No.: B1357812

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Application Notes and Protocols for Trifluoromethylation Reactions

For Researchers, Scientists, and Drug Development Professionals

The introduction of a trifluoromethyl (-CF₃) group into organic molecules is a critical strategy in the development of pharmaceuticals, agrochemicals, and materials science. This functional group can significantly enhance a molecule's metabolic stability, lipophilicity, binding affinity, and bioavailability.^{[1][2]} This document provides detailed application notes and protocols for various trifluoromethylation reactions, categorized by the type of trifluoromethylating agent and reaction mechanism.

Nucleophilic Trifluoromethylation

Nucleophilic trifluoromethylation involves the transfer of a trifluoromethyl anion or its equivalent to an electrophilic substrate, such as an aldehyde, ketone, or imine.^[3]

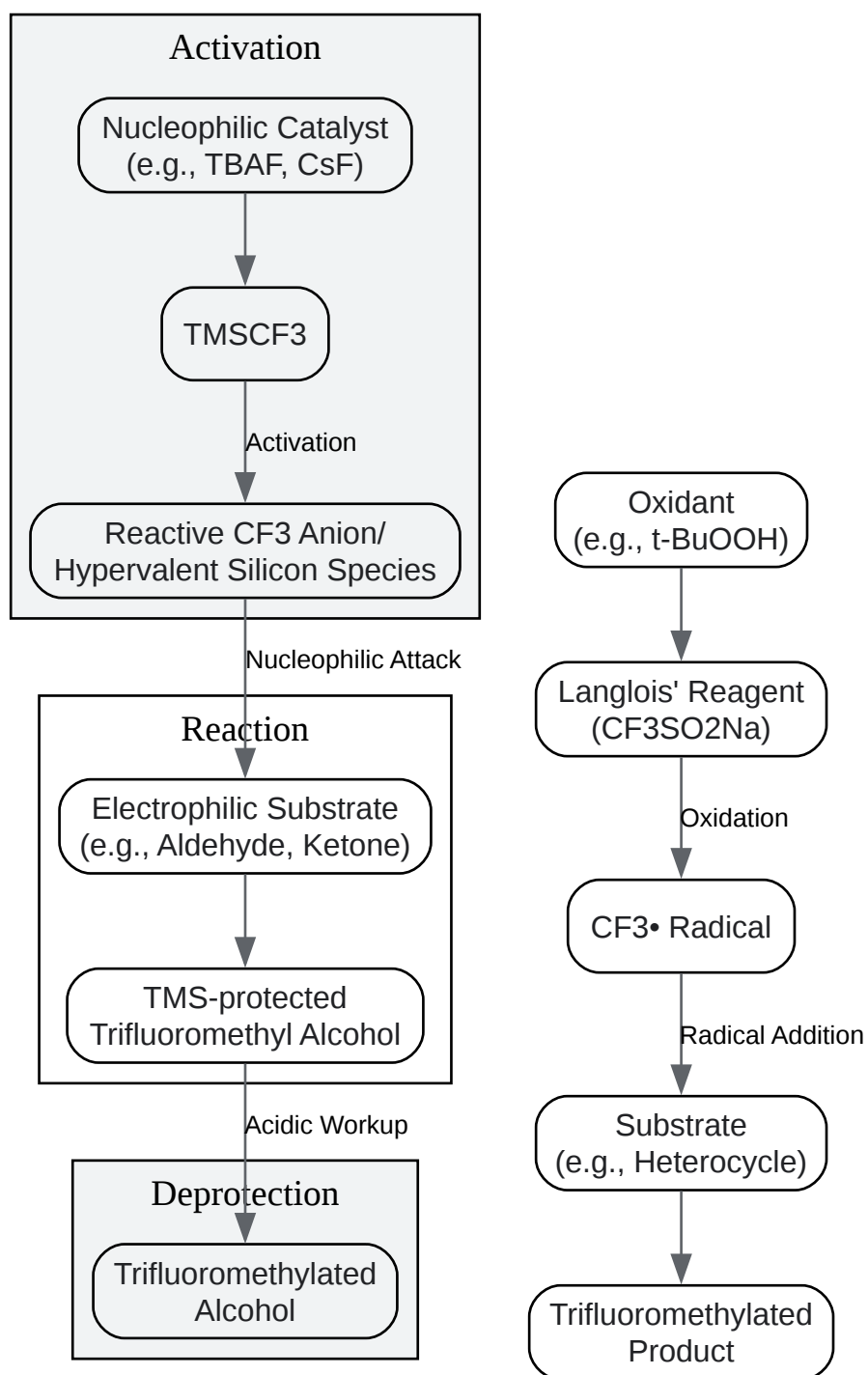
Using Trimethyl(trifluoromethyl)silane (TMSCF₃) - The Ruppert-Prakash Reagent

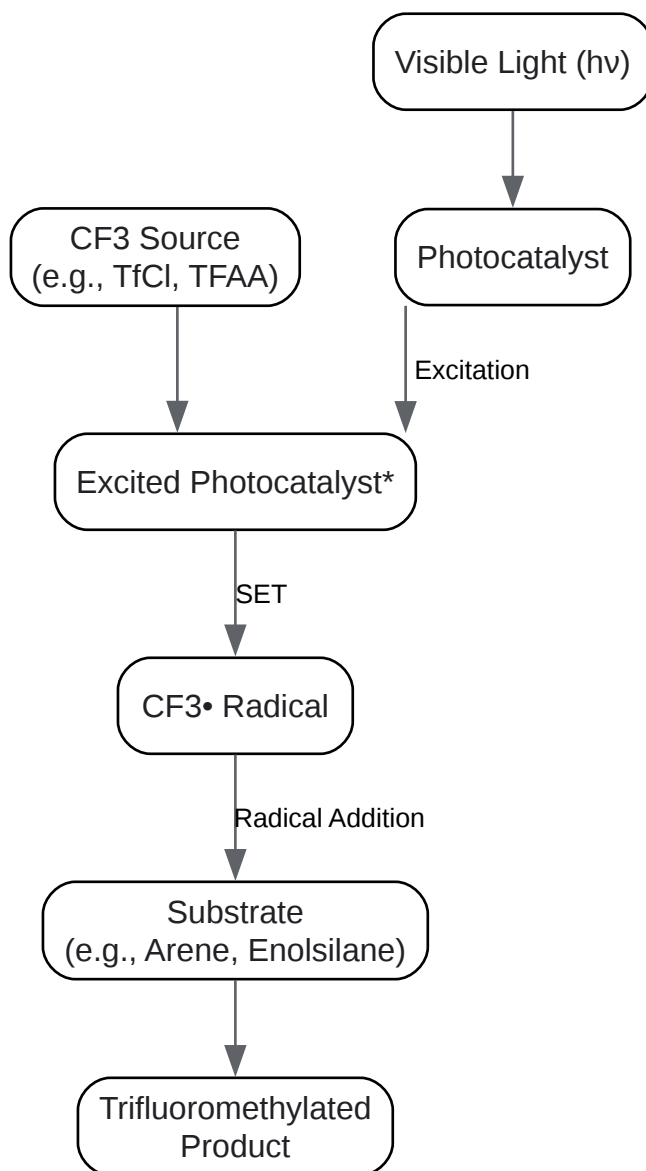
TMSCF₃ is a versatile and widely used nucleophilic trifluoromethylating agent.^[2] However, it is not reactive enough on its own and requires a nucleophilic activator or catalyst to generate a

reactive trifluoromethyl anion or a hypervalent silicon species.^[1]

Reaction Principle:

A nucleophilic catalyst activates TMSCF_3 , which then delivers the CF_3 group to the electrophilic carbon of the substrate. The resulting product is a trimethylsilyl (TMS)-protected trifluoromethyl alcohol, which can be easily deprotected.^[1]





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References

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